

Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

CAS number 124236-37-9

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Compound of Interest

Compound Name: Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

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A Technical Guide to Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

CAS Number: 124236-37-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate**, a key building block in the synthesis of pharmaceuticals and agrochemicals. The presence of the trifluoromethyl group significantly enhances the lipophilicity and biological activity of resulting compounds, making this intermediate a subject of considerable interest in medicinal and materials chemistry.[1][2]

Physicochemical Properties

Methyl 5-(trifluoromethyl)pyridine-2-carboxylate is a solid at room temperature. Its key physicochemical properties are summarized in the table below. The trifluoromethyl group, being strongly electron-withdrawing, influences the molecule's overall characteristics.[3]

Property	Value	Source
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[4]
Molecular Weight	205.13 g/mol	[4]
Appearance	Solid	
Boiling Point	248.0 ± 40.0 °C (Predicted)	[4][5]
Density	1.331 ± 0.06 g/cm ³ (Predicted)	[4][5]
Flash Point	103.8 °C	[4]
pKa	-0.73 ± 0.10 (Predicted)	[4]
Storage Conditions	Inert atmosphere, Room Temperature	[4][5]

Spectroscopic Data

Structural elucidation of **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** is supported by various spectroscopic techniques. The following are key identifiers.

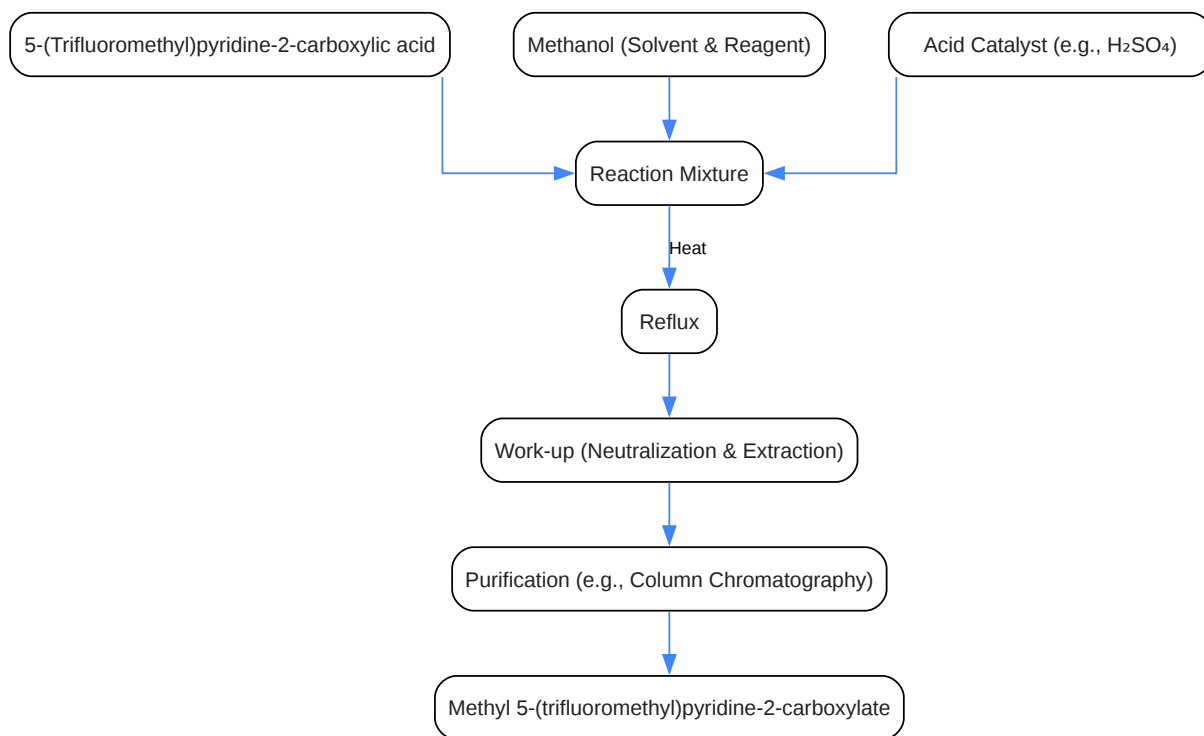
Spectroscopic Data	Value	Source
SMILES	<chem>COC(=O)c1ccc(cn1)C(F)(F)F</chem>	
InChI	1S/C8H6F3NO2/c1-14-7(13)6-3-2-5(4-12-6)8(9,10,11)/h2-4H,1H3	
InChI Key	CHRQADSGOKVKER-UHFFFAOYSA-N	
Predicted Collision Cross Section ([M+H] ⁺)	136.9 Å ²	[6]
Predicted Collision Cross Section ([M+Na] ⁺)	146.4 Å ²	[6]

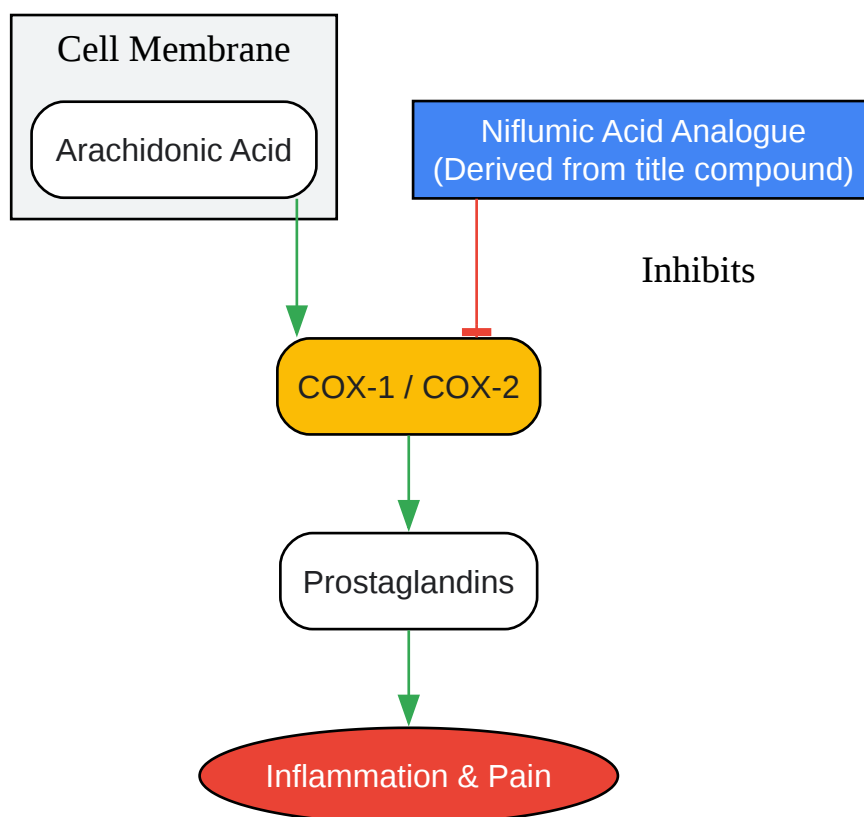
Synthesis and Experimental Protocols

The synthesis of trifluoromethylpyridine (TFMP) derivatives can be achieved through several methods, including chlorine/fluorine exchange from a trichloromethylpyridine precursor or by constructing the pyridine ring from a trifluoromethyl-containing building block.[\[3\]](#)[\[7\]](#)

General Experimental Workflow for Synthesis

A common approach involves the esterification of the corresponding carboxylic acid. Below is a generalized workflow.





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